

# D-Ribofuranose proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *D-Ribofuranose*

CAS No.: 613-83-2

Cat. No.: B1630390

Get Quote

## Physicochemical and Regulatory Profiling

Before executing any disposal protocol, it is critical to understand the material's regulatory classification. **D-Ribofuranose** is not classified as a hazardous substance under the US EPA's Resource Conservation and Recovery Act (RCRA) or the OSHA Hazard Communication Standard[1]. However, its physical properties dictate specific handling requirements.

Table 1: **D-Ribofuranose** Quantitative & Regulatory Data

Property / Metric	Value / Classification
CAS Number	50-69-1
Molecular Weight	150.13 g/mol
Log Pow (Octanol-Water)	-2.32[1]
RCRA Hazardous Waste Status	Non-Hazardous
Clean Water Act (CWA) Status	Not listed as a toxic pollutant[2]
Dust Explosion Potential	Fine dust enrichment poses deflagration risk[3]

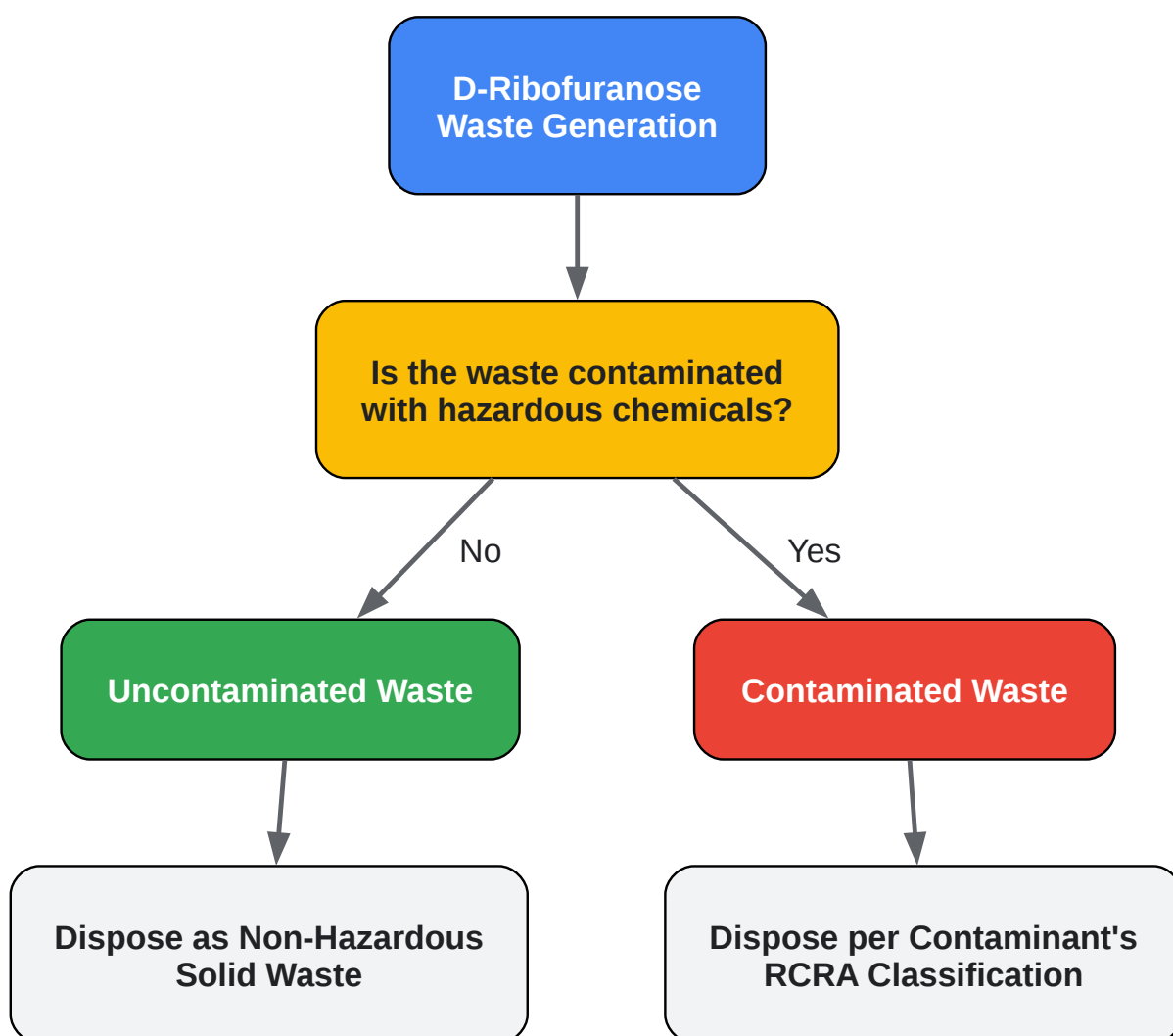
## The Causality of Disposal Logic

Waste management is not merely about discarding material; it is a meticulously tracked system of chemical accountability. Why do we implement strict protocols for a simple sugar?

- **The Contamination Variable:** In drug development and biochemical assays, D-Ribose is rarely used in isolation. It is frequently mixed with heavy metal catalysts, toxic organic solvents, or hazardous biological agents. The disposal method must always default to the most hazardous component in the mixture[4].
- **Combustible Dust Hazards:** In its dry powder form, sweeping up D-Ribose carelessly can generate airborne dust. While not acutely toxic, combustible organic dusts present a severe deflagration risk if concentrated in enclosed spaces or exposed to static discharge[3].
- **Biological Oxygen Demand (BOD):** **D-Ribofuranose** is highly water-soluble and biologically active. While uncontaminated D-Ribose can technically be processed by municipal water treatment, bulk disposal down the drain is strongly discouraged[3]. Large quantities of sugars flushed into wastewater systems can artificially spike local BOD, disrupting aquatic ecosystems and violating local Publicly Owned Treatment Works (POTW) agreements.

## Waste Management Decision Workflow

To ensure compliance, laboratory personnel must follow a logical decision tree before disposing of any **D-Ribofuranose** waste.



[Click to download full resolution via product page](#)

Decision matrix for **D-Ribofuranose** laboratory waste disposal workflows.

## Standardized Experimental & Disposal Protocols

The following step-by-step methodologies ensure that your laboratory remains compliant while minimizing physical risks to personnel.

### Protocol A: Disposal of Uncontaminated Bulk D-Ribofuranose

Objective: Safely discard expired or excess D-Ribose powder without violating environmental policies.

- **Verification:** Confirm via your Laboratory Information Management System (LIMS) that the batch has not been exposed to hazardous reagents or biological contaminants.
- **Containment:** Transfer the excess powder into a sealable, leak-proof secondary container. Do not use biohazard or radioactive waste bags, as this causes downstream processing errors.
- **Labeling:** Clearly label the container as "Non-Hazardous Solid Waste - D-Ribose (CAS 50-69-1)".
- **Disposal:** Place the sealed container in the facility's designated non-hazardous chemical waste bin. Do not dispose of bulk powder in regular municipal trash unless explicitly approved by your facility's Environmental Health and Safety (EHS) officer<sup>[5]</sup>.

### Protocol B: Spill Response and Dry Cleanup

Objective: Mitigate slip hazards and prevent combustible dust formation during an accidental spill.

- **Isolate:** Restrict access to the spill area. Ensure no ignition sources are nearby, as fine sugar dust can be combustible<sup>[3]</sup>.
- **PPE Application:** Don standard laboratory PPE (nitrile gloves, safety goggles, and a lab coat). A particle filter mask (N95) is recommended if a significant dust cloud is present<sup>[1]</sup>.

- Mechanical Collection: Do NOT use compressed air hoses or dry sweeping with stiff bristles, which aerosolizes the powder[6]. Use an explosion-proof, HEPA-filtered vacuum designed for combustible dusts, or gently sweep the material using a damp absorbent pad.
- Surface Decontamination: Wipe the affected surface with warm water to dissolve and remove any residual sticky residue.
- Waste Segregation: Place the collected powder and cleaning materials into a sealed plastic bag, label as non-hazardous waste, and discard[6].

## Protocol C: Handling Contaminated D-Ribofuranose Waste

Objective: Dispose of D-Ribose that has been utilized in assays involving hazardous chemicals (e.g., organic solvents, toxic inhibitors).

- Characterization: Identify the hazardous co-contaminants. For example, if D-Ribose was dissolved in methanol for an assay, the entire mixture is now classified as a flammable hazardous waste.
- Segregation: Do not mix incompatible waste streams. Keep aqueous waste separate from halogenated and non-halogenated organic waste.
- Containment: Pour the liquid waste into a chemically compatible, tightly sealed hazardous waste carboy.
- Documentation: Log the exact volume and concentration of all constituents (including D-Ribose) on the hazardous waste manifest.
- EHS Transfer: Transfer the container to the facility's centralized hazardous waste accumulation area for pickup by a licensed environmental services provider.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [3. chemscience.com](https://chemscience.com) [chemscience.com]
- [4. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [5. danr.sd.gov](https://danr.sd.gov) [danr.sd.gov]
- [6. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [D-Ribofuranose proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1630390/docs#d-ribofuranose-proper-disposal-procedures\]](https://www.benchchem.com/product/b1630390/docs#d-ribofuranose-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check